

Application Notes and Protocols for ML281 in Cell Culture

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Compound of Interest				
Compound Name:	ML281			
Cat. No.:	B609135	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML281 is a potent and highly selective inhibitor of Serine/Threonine Kinase 33 (STK33), a kinase that has been identified as a potential therapeutic target in various cancers.[1][2][3] These application notes provide detailed protocols for utilizing **ML281** in cell culture experiments to investigate its effects on cell viability and to understand its mechanism of action.

ML281 has an IC50 of 14 nM for STK33 and has demonstrated greater than 700-fold selectivity over Protein Kinase A (PKA) and 550-fold selectivity over Aurora B kinase.[3][4] While initial studies explored its potential in KRAS-dependent cancers, subsequent research has shown that **ML281**'s effects on cell viability may be independent of KRAS status in certain cell lines.[3] [4]

Data Presentation

ML281 Potency and Selectivity

Target	IC50	Selectivity vs. PKA	Selectivity vs. Aurora B	Reference
STK33	14 nM	>700-fold	550-fold	[3]

Effects of ML281 on Cell Viability



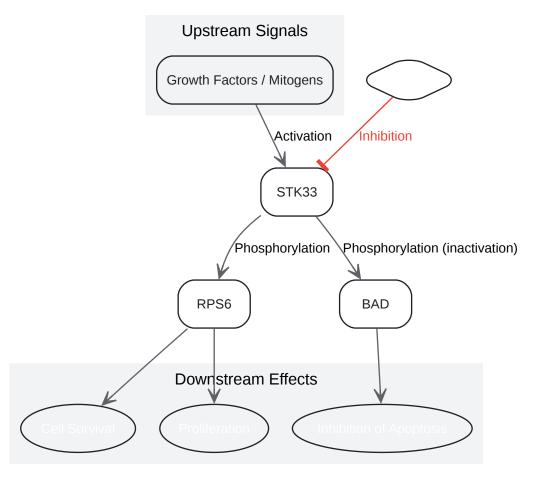
Cell Line	Treatment	Outcome	Reference
NCI-H446 (Small Cell Lung Carcinoma)	10 μM for 72 hours	Suppressed cell viability	[1][5]
Various KRAS- dependent cancer cell lines	Up to 10 μM	No effect on cell viability	[3][4]

Signaling Pathway

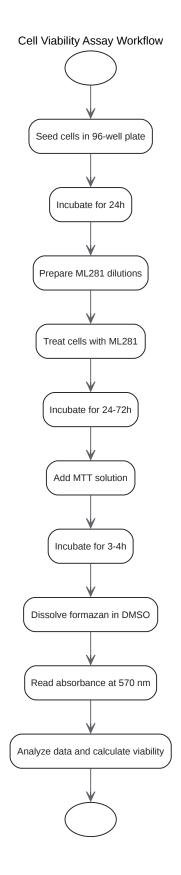
The diagram below illustrates the proposed signaling pathway of STK33 and the inhibitory action of **ML281**. STK33 has been implicated in cellular processes that are critical for cancer cell survival and proliferation. **ML281**, by selectively inhibiting STK33, disrupts these downstream signaling cascades.



STK33 Signaling Pathway and ML281 Inhibition







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